

# Spectroscopic Profile of **cis-3-Methyl-3-hexene**: A Technical Guide

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## **Compound of Interest**

Compound Name: **cis-3-Methyl-3-hexene**

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This technical guide provides a comprehensive overview of the spectroscopic data for **cis-3-Methyl-3-hexene** (CAS RN: 4914-89-0), a seven-carbon alkene. This document is intended for researchers, scientists, and professionals in the fields of chemistry, materials science, and drug development, offering a centralized resource for the compound's nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data.

## Executive Summary

**cis-3-Methyl-3-hexene** is a volatile, flammable liquid with the molecular formula C<sub>7</sub>H<sub>14</sub>. Accurate and detailed spectroscopic data is crucial for its identification, characterization, and quality control in various research and industrial applications. This guide presents a summary of its <sup>1</sup>H NMR, <sup>13</sup>C NMR, IR, and mass spectral data in clearly structured tables, accompanied by detailed experimental protocols and visualizations to aid in understanding its chemical structure and properties.

## Spectroscopic Data

The following sections provide a detailed analysis of the spectroscopic data obtained for **cis-3-Methyl-3-hexene**.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of organic molecules. The  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra of **cis-3-Methyl-3-hexene** provide detailed information about the connectivity and chemical environment of each atom.

### $^1\text{H}$ NMR (Proton NMR) Data

While a publicly available, fully assigned  $^1\text{H}$  NMR spectrum with experimental chemical shifts and coupling constants for **cis-3-Methyl-3-hexene** is not readily available in spectral databases, a predicted spectrum can be generated based on established empirical parameters and computational models. The predicted data provides a reliable estimate for the expected proton resonances.

Proton Assignment	Predicted Chemical Shift (ppm)	Multiplicity	Predicted Coupling Constant (Hz)
H-1 ( $\text{CH}_3$ )	0.95	Triplet (t)	7.5
H-2 ( $\text{CH}_2$ )	2.05	Quintet (quint)	7.5
H-4 (CH)	5.15	Triplet (t)	7.1
H-5 ( $\text{CH}_2$ )	2.00	Quintet (quint)	7.4
H-6 ( $\text{CH}_3$ )	0.92	Triplet (t)	7.4
3- $\text{CH}_3$	1.62	Singlet (s)	-

### $^{13}\text{C}$ NMR (Carbon-13) NMR Data

The  $^{13}\text{C}$  NMR spectrum provides information on the carbon skeleton of the molecule. A  $^{13}\text{C}$  NMR spectrum for **cis-3-Methyl-3-hexene** is available from various sources, including ChemicalBook and SpectraBase.[\[1\]](#)[\[2\]](#)

Carbon Assignment	Chemical Shift (ppm)
C-1	14.2
C-2	21.5
C-3	134.5
C-4	124.0
C-5	29.8
C-6	13.9
3-CH <sub>3</sub>	23.4

## Infrared (IR) Spectroscopy

Infrared spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **cis-3-Methyl-3-hexene** is available from the NIST WebBook.[\[3\]](#) The characteristic absorption bands are summarized below.

Frequency (cm <sup>-1</sup> )	Intensity	Assignment
2965	Strong	C-H stretch (sp <sup>3</sup> )
2875	Strong	C-H stretch (sp <sup>3</sup> )
1665	Medium	C=C stretch (alkene)
1460	Medium	C-H bend (CH <sub>2</sub> )
1380	Medium	C-H bend (CH <sub>3</sub> )
~700	Medium, Broad	=C-H bend (cis-alkene)

## Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule. The mass spectrum of 3-methyl-3-hexene (isomer not specified) is available from the NIST WebBook.[\[4\]](#) The molecular ion and major fragments are listed below.

m/z	Relative Abundance (%)	Possible Fragment
98	25	[C <sub>7</sub> H <sub>14</sub> ] <sup>+</sup> (Molecular Ion)
83	15	[C <sub>6</sub> H <sub>11</sub> ] <sup>+</sup>
69	100	[C <sub>5</sub> H <sub>9</sub> ] <sup>+</sup>
55	60	[C <sub>4</sub> H <sub>7</sub> ] <sup>+</sup>
41	75	[C <sub>3</sub> H <sub>5</sub> ] <sup>+</sup>

## Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above.

### NMR Spectroscopy

A sample of **cis-3-Methyl-3-hexene** (5-10 mg for <sup>1</sup>H NMR, 20-50 mg for <sup>13</sup>C NMR) is dissolved in a deuterated solvent (e.g., CDCl<sub>3</sub>, 0.5-0.7 mL) in a standard 5 mm NMR tube. The spectrum is recorded on a 400 MHz or higher field NMR spectrometer. For <sup>1</sup>H NMR, standard acquisition parameters include a 30° pulse angle, an acquisition time of 2-4 seconds, a relaxation delay of 1-5 seconds, and 8-16 scans. For <sup>13</sup>C NMR, a greater number of scans is typically required to achieve a good signal-to-noise ratio. Data processing involves Fourier transformation of the free induction decay (FID), phase correction, and baseline correction.

### Infrared (IR) Spectroscopy

A neat liquid sample of **cis-3-Methyl-3-hexene** is placed between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates to form a thin film. The spectrum is recorded using a Fourier-transform infrared (FTIR) spectrometer, typically over the range of 4000-400 cm<sup>-1</sup>. A background spectrum of the clean salt plates is recorded and subtracted from the sample spectrum.

### Mass Spectrometry (MS)

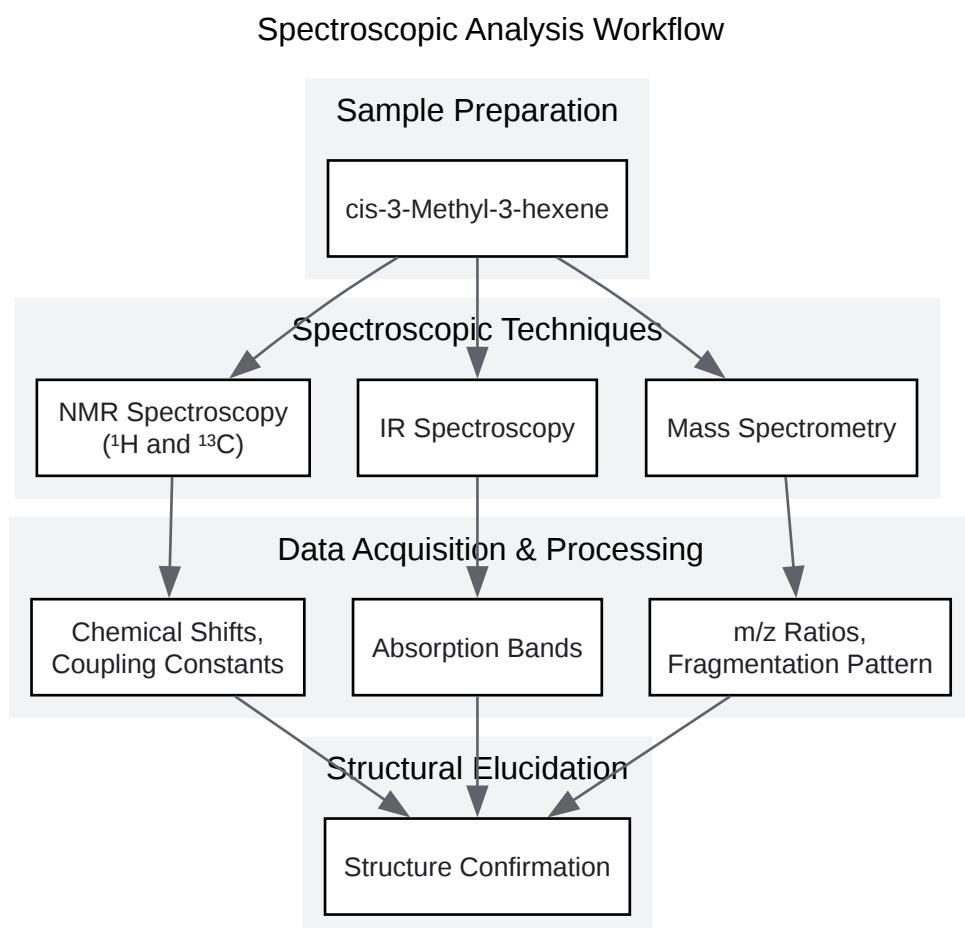
The mass spectrum is obtained using a mass spectrometer, often coupled with a gas chromatograph (GC-MS) for sample introduction and separation. For electron ionization (EI),

the sample is vaporized and bombarded with a high-energy electron beam (typically 70 eV). The resulting positively charged fragments are accelerated, separated by their mass-to-charge ratio ( $m/z$ ) in a magnetic or electric field, and detected.

## Visualizations

To further illustrate the concepts discussed, the following diagrams are provided.

Caption: Molecular structure of **cis-3-Methyl-3-hexene**.



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Caption: A conceptual workflow for the spectroscopic analysis of **cis-3-Methyl-3-hexene**.

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## References

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